

# Application Notes and Protocols: 2-Methylpentanoate Esters as Fragrance Ingredients in Cosmetic Science

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Methylpentanoate**

Cat. No.: **B1260403**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Methylpentanoate** esters are a class of volatile organic compounds characterized by their fruity and pleasant aromas, making them valuable ingredients in the fragrance industry. These esters, derived from 2-methylpentanoic acid, are utilized in a variety of cosmetic and personal care products to impart desirable scents. The specific odor profile can be tailored by altering the alcohol moiety of the ester, leading to a range of fragrance notes from apple and pineapple to creamy and melon-like.

This document provides detailed application notes and protocols for the evaluation of **2-methylpentanoate** esters as fragrance ingredients in cosmetic formulations. It covers their chemical properties, sensory evaluation, stability testing, and safety assessment, with a focus on providing researchers and scientists with the necessary methodologies to effectively utilize and characterize these compounds.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **2-methylpentanoate** esters is fundamental for their application in cosmetic formulations. These properties influence their volatility, solubility, and stability.

Table 1: Physicochemical Properties of Selected **2-Methylpentanoate** Esters

Property	Methyl 2-methylpentanoate	Ethyl 2-methylpentanoate	2-Methylpropyl pentanoate
Synonyms	Methyl 2-methylvalerate	Ethyl 2-methylvalerate, Manzanate	Isobutyl pentanoate, Isobutyl valerate
CAS Number	2177-77-7	39255-32-8[1]	10588-10-0
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>
Molecular Weight (g/mol)	130.18	144.21[1]	158.24
Appearance	Colorless to pale yellow liquid	Colorless liquid	-
Odor Profile	Sweet, fruity, maple, hazelnut, strawberry	Apple, pineapple, melon with creamy notes[2]	-
Boiling Point (°C)	136-137	158-159	168-170
Density (g/cm <sup>3</sup> at 20°C)	~0.887	~0.863	~0.855
Solubility	Soluble in most organic solvents; sparingly soluble in water.	Soluble in most organic solvents; sparingly soluble in water.	Soluble in most organic solvents; sparingly soluble in water.

## Sensory Evaluation: Fragrance Profile Analysis

The primary function of **2-methylpentanoate** esters in cosmetics is to provide a pleasant fragrance. A thorough sensory evaluation is crucial to characterize their odor profile and intensity.

# Experimental Protocol: Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector. This allows for the identification of individual volatile compounds that contribute to the overall aroma of a fragrance material.

**Objective:** To identify the key odor-active compounds in a sample of a **2-methylpentanoate** ester and to characterize their individual scent contributions.

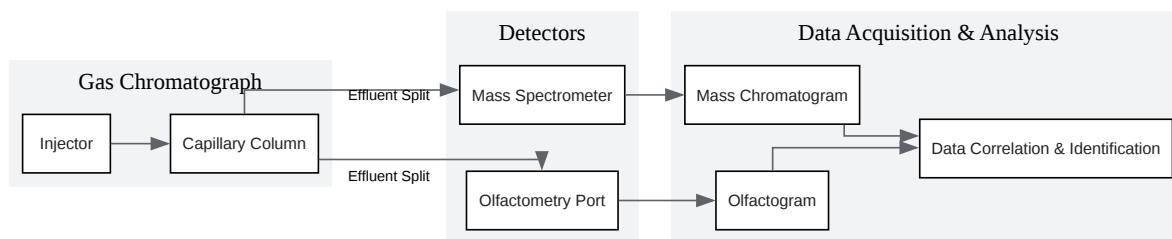
## Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS) and an olfactometry port.
- Capillary column suitable for fragrance analysis (e.g., DB-5ms).
- Helium as carrier gas.
- Sample of **2-methylpentanoate** ester.
- Trained sensory panelists.

## Procedure:

- **Sample Preparation:** Dilute the **2-methylpentanoate** ester sample in a suitable solvent (e.g., ethanol) to an appropriate concentration.
- **GC-MS Analysis:** Inject the sample into the GC-MS system. The effluent from the capillary column is split between the mass spectrometer and the olfactometry port.
- **Olfactory Evaluation:** A trained panelist sniffs the effluent from the olfactometry port and records the time, duration, intensity, and description of each perceived odor.
- **Data Analysis:** Correlate the sensory data with the chromatographic peaks from the MS detector to identify the compounds responsible for specific odors.

Diagram 1: GC-O Experimental Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

## Data Presentation: Quantitative Descriptive Analysis (QDA)

A trained sensory panel can provide quantitative data on the intensity of different scent descriptors for a fragrance ingredient. This data is invaluable for formulators looking to create specific fragrance profiles.

Table 2: Illustrative Quantitative Descriptive Analysis of a Hypothetical **2-Methylpentanoate Ester**

Sensory Descriptor	Mean Intensity Score (0-10 Scale)
Fruity	8.5
Apple	7.0
Pineapple	6.5
Sweet	6.0
Green	4.5
Creamy	3.0

Note: Data is illustrative. A trained panel would be required to generate actual data.

## Stability Testing

Ensuring the stability of a fragrance ingredient within a cosmetic formulation is critical for product quality and shelf-life. Stability testing evaluates changes in the fragrance profile, color, and physicochemical properties of the final product over time and under various storage conditions.

## Experimental Protocol: Accelerated Stability Testing

Accelerated stability testing subjects the cosmetic product to elevated temperatures to predict its long-term stability in a shorter timeframe.

Objective: To assess the stability of a cosmetic formulation containing a **2-methylpentanoate** ester under accelerated conditions.

### Materials:

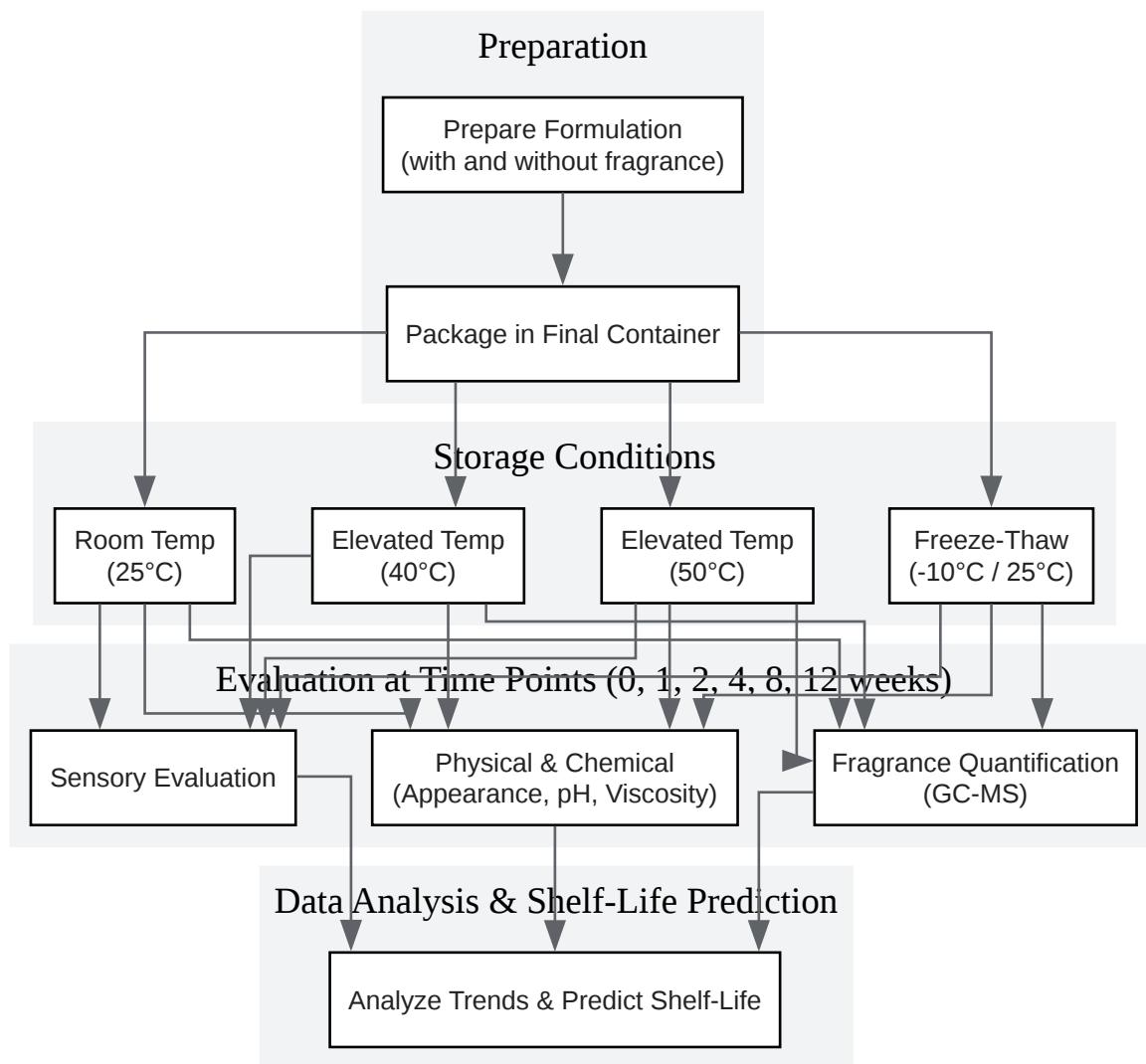
- Cosmetic formulation containing the **2-methylpentanoate** ester.
- Control formulation without the fragrance.
- Temperature-controlled ovens (e.g., set at 40°C and 50°C).
- Refrigerator (4°C).
- Freeze-thaw chamber (-10°C to 25°C).
- Analytical instrumentation for physicochemical analysis (pH meter, viscometer).
- GC-MS for quantitative analysis of the fragrance ester.
- Trained sensory panel.

### Procedure:

- Sample Preparation: Prepare batches of the cosmetic formulation with and without the **2-methylpentanoate** ester. Package the samples in the final intended packaging.
- Storage Conditions: Store the samples under the following conditions:

- Room Temperature (25°C/60% RH) - Control
- Elevated Temperature (40°C/75% RH)
- Elevated Temperature (50°C)
- Refrigerated (4°C)
- Freeze-Thaw Cycling (-10°C for 24h, then 25°C for 24h, for 3-5 cycles)
- Evaluation Intervals: Evaluate the samples at specified time points (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- Parameters to Evaluate:
  - Physical Properties: Appearance, color, odor, phase separation, pH, viscosity.
  - Chemical Stability: Quantify the concentration of the **2-methylpentanoate** ester using a validated analytical method (e.g., GC-MS).
  - Sensory Profile: A trained panel evaluates any changes in the fragrance character and intensity.

Diagram 2: Accelerated Stability Testing Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for accelerated stability testing of a cosmetic formulation.

## Data Presentation: Stability Assessment

The results of the stability testing should be presented in a clear and comparative manner.

Table 3: Illustrative Stability Data for a Cream Formulation with 0.5% **2-Methylpentanoate Ester**

Parameter	Time Point	Room Temp (25°C)	Elevated Temp (40°C)
Appearance	Week 0	White, homogenous	White, homogenous
Week 12	No change	Slight yellowing	
pH	Week 0	6.5	6.5
Week 12	6.4	6.2	
Viscosity (cP)	Week 0	10,000	10,000
Week 12	9,800	9,200	
Fragrance Conc. (%)	Week 0	0.50	0.50
Week 12	0.48	0.42	
Odor Profile	Week 0	Fresh, fruity	Fresh, fruity
Week 12	No change	Slightly less intense	
Note: Data is illustrative.			

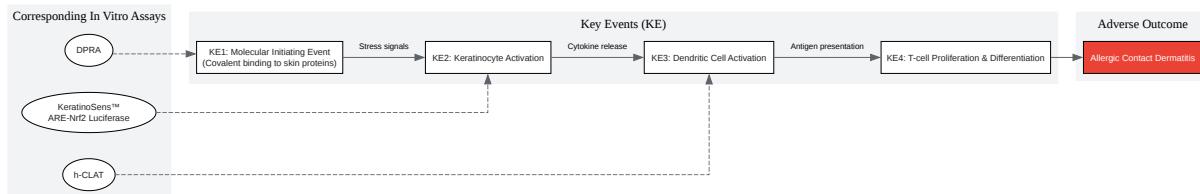
## Safety Assessment

A thorough safety assessment is mandatory for any cosmetic ingredient. For fragrance materials, a key endpoint of concern is skin sensitization. The safety evaluation of **2-methylpentanoate** esters follows a tiered approach, including in silico predictions, in vitro assays, and, if necessary, human testing.

## The Adverse Outcome Pathway (AOP) for Skin Sensitization

The modern approach to skin sensitization testing is based on the AOP, which outlines the key biological events from the initial molecular interaction to the adverse health outcome.

Diagram 3: Adverse Outcome Pathway (AOP) for Skin Sensitization



[Click to download full resolution via product page](#)

Caption: The Adverse Outcome Pathway (AOP) for skin sensitization.

## Experimental Protocols: In Vitro Skin Sensitization Assays

A battery of in vitro tests is used to assess the skin sensitization potential of a new ingredient, covering different key events in the AOP.

Table 4: In Vitro Skin Sensitization Test Battery

Key Event	Test Method	OECD TG	Principle
KE1: Protein Reactivity	Direct Peptide Reactivity Assay (DPRA)	442C	Measures the depletion of synthetic peptides containing cysteine or lysine following incubation with the test chemical.
KE2: Keratinocyte Activation	ARE-Nrf2 Luciferase Test Method (e.g., KeratinoSens™)	442D	Measures the activation of the Keap1-Nrf2-ARE antioxidant response element pathway in a keratinocyte cell line.
KE3: Dendritic Cell Activation	Human Cell Line Activation Test (h-CLAT)	442E	Measures the expression of cell surface markers (CD54 and CD86) associated with the activation of monocytic leukemia cells (THP-1).

## Experimental Protocol: Human Repeat Insult Patch Test (HRIPT)

The HRIPT is a clinical study used to confirm the absence of skin sensitization potential of a cosmetic ingredient or finished product in human volunteers under exaggerated exposure conditions.

Objective: To determine if a **2-methylpentanoate** ester induces skin sensitization in humans at a specific concentration.

Study Design:

- Induction Phase (3 weeks): The test material, at a pre-determined non-irritating concentration in a suitable vehicle, is applied to the same site on the back of volunteers under an occlusive or semi-occlusive patch for 24 hours, three times a week for three consecutive weeks (total of 9 applications).
- Rest Phase (2 weeks): No applications are made.
- Challenge Phase: A single patch application of the test material is applied to a new, previously untreated site on the back.
- Scoring: Skin reactions are scored by a trained evaluator at 24, 48, and 72 hours after patch removal during the challenge phase.

Table 5: Illustrative HRIPT Results for a **2-Methylpentanoate** Ester at 1.0% in Ethanol

Parameter	Value
Number of Subjects Enrolled	105
Number of Subjects Completed	102
Induction Phase Reactions	No reactions indicative of sensitization
Challenge Phase Reactions	No reactions indicative of sensitization
Conclusion	The test material did not induce skin sensitization at the tested concentration.

Note: Data is illustrative.

## Data Presentation: Safety Assessment Summary

The overall safety of a **2-methylpentanoate** ester is determined by a weight-of-evidence approach, considering all available data.

Table 6: Safety Profile of Ethyl **2-Methylpentanoate** (Based on RIFM Assessment)

Endpoint	Result	Data Source
Genotoxicity	Not expected to be genotoxic. [1][3]	Bacterial Reverse Mutation Assay (OECD TG 471)
Repeated Dose Toxicity	Derived NOAEL: 333 mg/kg/day (read-across from ethyl 2-methylbutyrate).[3]	OECD TG 422 Study
Reproductive Toxicity	No safety concerns at current use levels.[1]	Read-across data and Threshold of Toxicological Concern (TTC)
Skin Sensitization	Not considered a skin sensitizer.	In silico, in vitro, and HRIPT data
Photoirritation/Photoallergenicity	Not expected to be photoirritating or photoallergenic.	UV/Vis spectra analysis
Local Respiratory Toxicity	Exposure is below the Threshold of Toxicological Concern (TTC).[1]	Creme RIFM Model

## Conclusion

**2-Methylpentanoate** esters are versatile fragrance ingredients that can impart a range of desirable fruity notes to cosmetic products. A systematic approach to their evaluation, encompassing sensory analysis, stability testing, and a thorough safety assessment, is essential for their successful and safe incorporation into consumer products. The protocols and data presentation formats outlined in this document provide a comprehensive framework for researchers and scientists to characterize and utilize these valuable fragrance materials.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl 2-methylpentanoate | C8H16O2 | CID 62902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Methylpentanoate Esters as Fragrance Ingredients in Cosmetic Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260403#use-of-2-methylpentanoate-as-a-fragrance-ingredient-in-cosmetic-science]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)